Synthesis of Nitriles from Tertiary Alkyl Chlorides: Application Notes and Protocols

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Compound of Interest

Compound Name:	*4-Chloro-4-methylpentanenitrile*
CAS No.:	*72144-70-8*
Cat. No.:	*B1305600*

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This document provides detailed application notes and protocols for the synthesis of nitriles from tertiary alkyl chlorides, a crucial transformation in organic synthesis for the creation of quaternary carbon centers. While the direct nucleophilic substitution of tertiary alkyl halides with cyanide salts via an SN1 mechanism is often challenging and prone to elimination side reactions, several effective methods have been developed. This guide focuses on two primary, reliable methods: Lewis acid-catalyzed cyanation using trimethylsilyl cyanide (TMSCN) and a modern photoinduced copper-catalyzed approach.

Lewis Acid-Catalyzed Cyanation of Tertiary Alkyl Chlorides with Trimethylsilyl Cyanide

This method, notably developed by Reetz and colleagues, provides a robust pathway to tertiary alkyl nitriles by activating the tertiary alkyl chloride with a Lewis acid, facilitating the attack of the cyanide nucleophile from trimethylsilyl cyanide. Tin(IV) chloride (SnCl4) is a commonly employed Lewis acid for this transformation.

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Reaction Principle

The reaction proceeds through the formation of a carbocation intermediate upon coordination of the Lewis acid to the chlorine atom of the tertiary alkyl chloride. This carbocation is then trapped by the cyanide nucleophile from TMSCN.

Experimental Protocol: Synthesis of 2,2-Dimethylpropanenitrile (Pivalonitrile) from tert-Butyl Chloride

Materials:

- tert-Butyl chloride
- Trimethylsilyl cyanide (TMSCN)
- Tin(IV) chloride ($SnCl_4$)
- Anhydrous dichloromethane (CH_2Cl_2)
- Ice water
- 10% aqueous sodium bicarbonate ($NaHCO_3$) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Nitrogen gas (N_2)
- Standard glassware for organic synthesis (round-bottom flask, dropping funnel, condenser, etc.)
- Magnetic stirrer

Procedure:[1]

- In a dry, nitrogen-flushed round-bottom flask equipped with a magnetic stirrer, dissolve tert-butyl chloride (1.0 eq) and trimethylsilyl cyanide (1.5 eq) in anhydrous dichloromethane.

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- Under a nitrogen atmosphere, slowly add tin(IV) chloride (0.3 eq) to the stirred solution at room temperature. The addition can be slightly exothermic.
- Stir the reaction mixture at room temperature for 24-38 hours. The progress of the reaction can be monitored by 1H NMR spectroscopy by observing the disappearance of the tert-butyl chloride signal and the appearance of the pivalonitrile signal.
- Upon completion, pour the reaction mixture into ice water and stir vigorously.
- Separate the organic layer. Extract the aqueous layer twice with dichloromethane.
- Combine the organic layers and wash with a 10% aqueous sodium bicarbonate solution.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure.
- Purify the crude product by distillation to obtain pure 2,2-dimethylpropanenitrile.

Data Presentation

The following table summarizes the yields of various tertiary alkyl nitriles synthesized using the SnCl4-catalyzed cyanation of the corresponding tertiary alkyl chlorides with TMSCN.

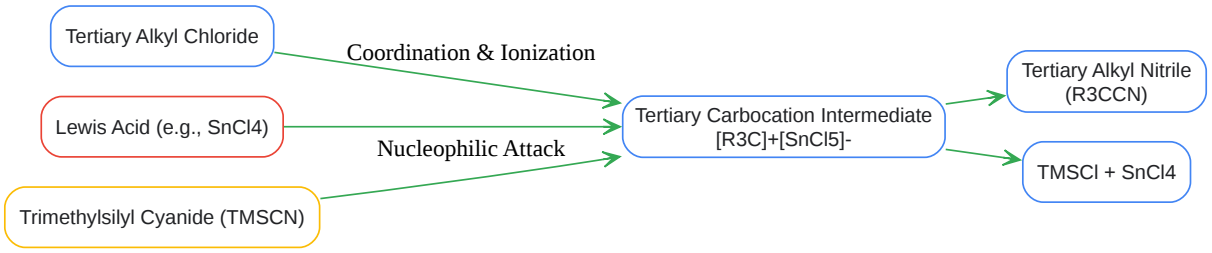
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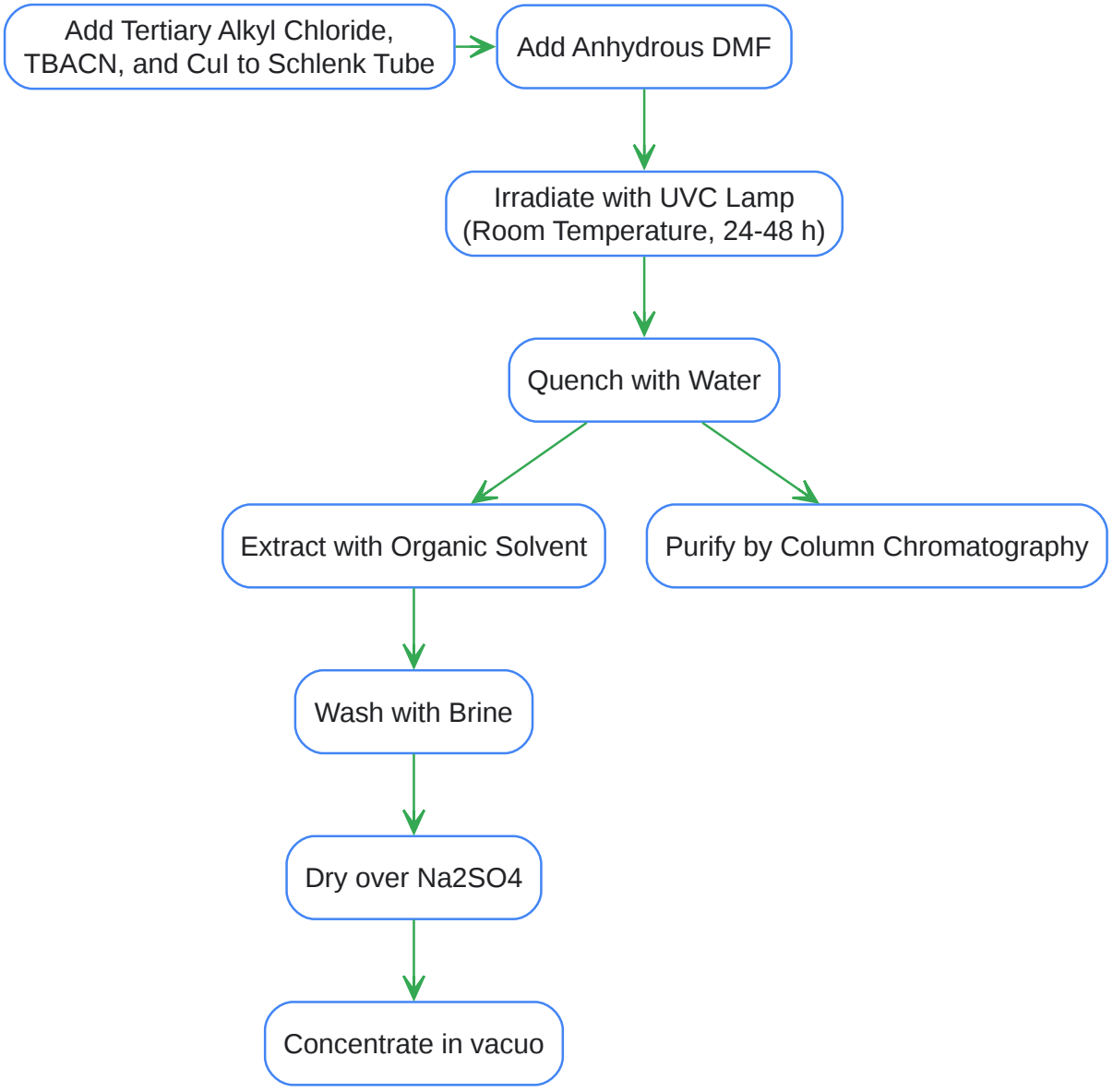
Tertiary Alkyl Chloride	Product	Lewis Acid	Solvent	Yield (%)
tert-Butyl chloride	2,2-Dimethylpropanenitrile	SnCl4	CH2Cl2	85
1-Adamantyl chloride	1-Adamantanecarbonitrile	SnCl4	CH2Cl2	92
1-Chloro-1-methylcyclohexane	1-Methylcyclohexane-1-carbonitrile	SnCl4	CH2Cl2	78
2-Chloro-2-methylbutane	2,2-Dimethylbutanenitrile	SnCl4	CH2Cl2	81

Table 1: Yields of tertiary alkyl nitriles prepared by SnCl4-catalyzed cyanation.

Logical Relationship Diagram

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References

- 1. EP0063740B1 - Process for the preparation of tertiary alkyl cyanides - Google Patents [patents.google.com]
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